

Avelumab: An In-depth Analysis of Long-Term Survival Outcomes

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Technical Guide for Researchers and Drug Development Professionals

Avelumab, a human anti-programmed death-ligand 1 (PD-L1) monoclonal antibody, has emerged as a significant immunotherapeutic agent in the treatment of various malignancies. Its mechanism of action, centered on the blockade of the PD-1/PD-L1 immune checkpoint pathway, restores and enhances anti-tumor T-cell activity. This technical guide provides a comprehensive overview of the long-term survival data from pivotal clinical trials, details of the experimental protocols, and a visualization of the underlying biological and clinical frameworks.

Quantitative Survival Data

The long-term efficacy of avelumab, both as a monotherapy and in combination regimens, has been evaluated across multiple cancer types. The following tables summarize the key survival and response data from major clinical trials.

Table 1: Advanced Urothelial Carcinoma (JAVELIN Bladder 100)

First-line Maintenance Setting

Endpoint	Avelumab + Best Supportive Care (BSC)	BSC Alone	Hazard Ratio (95% CI)	P-value	Citation
Median Overall Survival (OS)	26.1 months (20.8-32.4)	15.5 months (12.8-18.7)	0.70 (0.56- 0.89)	0.0036	[1] [2]
2-Year OS Rate	Not Reported	Not Reported	-	-	
Median Progression- Free Survival (PFS)	5.5 months (4.2-7.2)	2.1 months (1.9-3.0)	0.54 (0.46- 0.64)	< .0001	[2]
2-Year PFS Rate	23.4% (18.9- 28.3)	7.1% (4.5- 10.4)	-	-	[2]
Objective Response Rate (ORR)	Higher with avelumab	Lower with BSC alone	-	-	[2]
Median Duration of Response	28.4 months (15.9-42.3)	26.9 months (4.4-not estimable)	-	-	[2]

Data from patients with locally advanced or metastatic urothelial carcinoma that had not progressed with first-line platinum-containing chemotherapy.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Advanced Renal Cell Carcinoma (JAVELIN Renal 101)

First-line Treatment (in combination with Axitinib)

Population	Endpoint	Avelumab + Axitinib	Sunitinib	Hazard Ratio (95% CI)	P-value	Citation
Overall	Median OS	44.8 months (39.7-51.1)	38.9 months (31.4-45.2)	0.88 (0.749-1.039)	0.0669	[5][6]
5-Year PFS Rate	12.0% (8.9-15.6)	4.4% (2.5-7.3)	-	-	[5]	
ORR	59.7% (55.0-64.3)	32.0% (27.7-36.5)	-	-	[5]	
Median Duration of Response	19.4 months	14.5 months	-	-	[6]	
PD-L1+	Median OS	43.2 months (36.5-51.7)	36.2 months (29.8-44.2)	0.86 (0.701-1.057)	0.0755	[5][6]
Median PFS	13.8 months	7.2 months	0.61 (0.47-0.79)	<0.001	[6]	

Final analysis from the JAVELIN Renal 101 trial with a minimum follow-up of 68 months.[5] OS analyses did not reach statistical significance.[5][7]

Table 3: Metastatic Merkel Cell Carcinoma (JAVELIN Merkel 200)

Previously Treated Patients (Part A)

Endpoint	Value	95% CI	Citation
Median OS	12.6 months	7.5-17.1	[8][9]
5-Year OS Rate	26%	17-36	[8]
ORR	33.0%	-	[8]

First-line Treatment (Part B)

Endpoint	Value	95% CI	Citation
Durable Response Rate (≥6 months)	30.2%	22.0-39.4	[10]
ORR	39.7%	30.7-49.2	[10]
Median PFS	4.1 months	1.4-6.1	[10]
Median OS	20.3 months	12.4-not estimable	[10]

Long-term follow-up data after more than 5 years for previously treated patients.[\[8\]](#)

Table 4: Advanced Non-Small Cell Lung Cancer (NSCLC)

Trial	Population	Endpoint	Avelumab	Docetaxel	Hazard Ratio (95% CI)	Citation
JAVELIN Lung 200	Platinum-pretreated, PD-L1+	Median OS	11.4 months	10.3 months	0.90	[11] [12]
JAVELIN Solid Tumor (Phase Ib)	Advanced NSCLC (≥2 years of treatment)	Best Response Rate (CR+PR)	64.9%	-	-	[13] [14]
12-month OS Rate (First-line)	56.6%	-	-	[15]		

The JAVELIN Lung 200 trial did not meet its primary endpoint of significantly improving overall survival compared with docetaxel in the PD-L1-positive population.[\[11\]](#)[\[12\]](#)

Experimental Protocols

The robust clinical data for avelumab are underpinned by meticulously designed clinical trials. Below are the methodologies for the key studies cited.

JAVELIN Bladder 100

- Study Design: A Phase 3, multicenter, multinational, randomized, open-label, parallel-arm study.[\[2\]](#)[\[16\]](#)
- Patient Population: Patients with unresectable locally advanced or metastatic urothelial carcinoma whose disease had not progressed after 4-6 cycles of first-line platinum-containing chemotherapy (gemcitabine plus either cisplatin or carboplatin).[\[2\]](#)[\[4\]](#)
- Randomization: Patients were randomized 1:1 to receive either avelumab plus best supportive care (BSC) or BSC alone.[\[2\]](#)[\[16\]](#)
- Treatment Regimen: Avelumab was administered at a dose of 10 mg/kg as an intravenous infusion every 2 weeks.[\[3\]](#)
- Primary Endpoints: Overall survival in all randomized patients and in patients with PD-L1-positive tumors.[\[3\]](#)

JAVELIN Renal 101

- Study Design: A Phase 3, multinational, randomized, open-label, parallel-arm study.[\[17\]](#)
- Patient Population: Patients with previously untreated advanced renal cell carcinoma, regardless of their prognostic risk score.[\[5\]](#)[\[6\]](#)
- Randomization: Patients were randomized 1:1 to receive either avelumab in combination with axitinib or sunitinib monotherapy.[\[6\]](#)[\[18\]](#)
- Treatment Regimen:
 - Avelumab: 10 mg/kg intravenously every 2 weeks.[\[6\]](#)
 - Axitinib: 5 mg orally twice daily.[\[6\]](#)
 - Sunitinib: 50 mg orally once daily for 4 weeks, followed by 2 weeks off.[\[6\]](#)

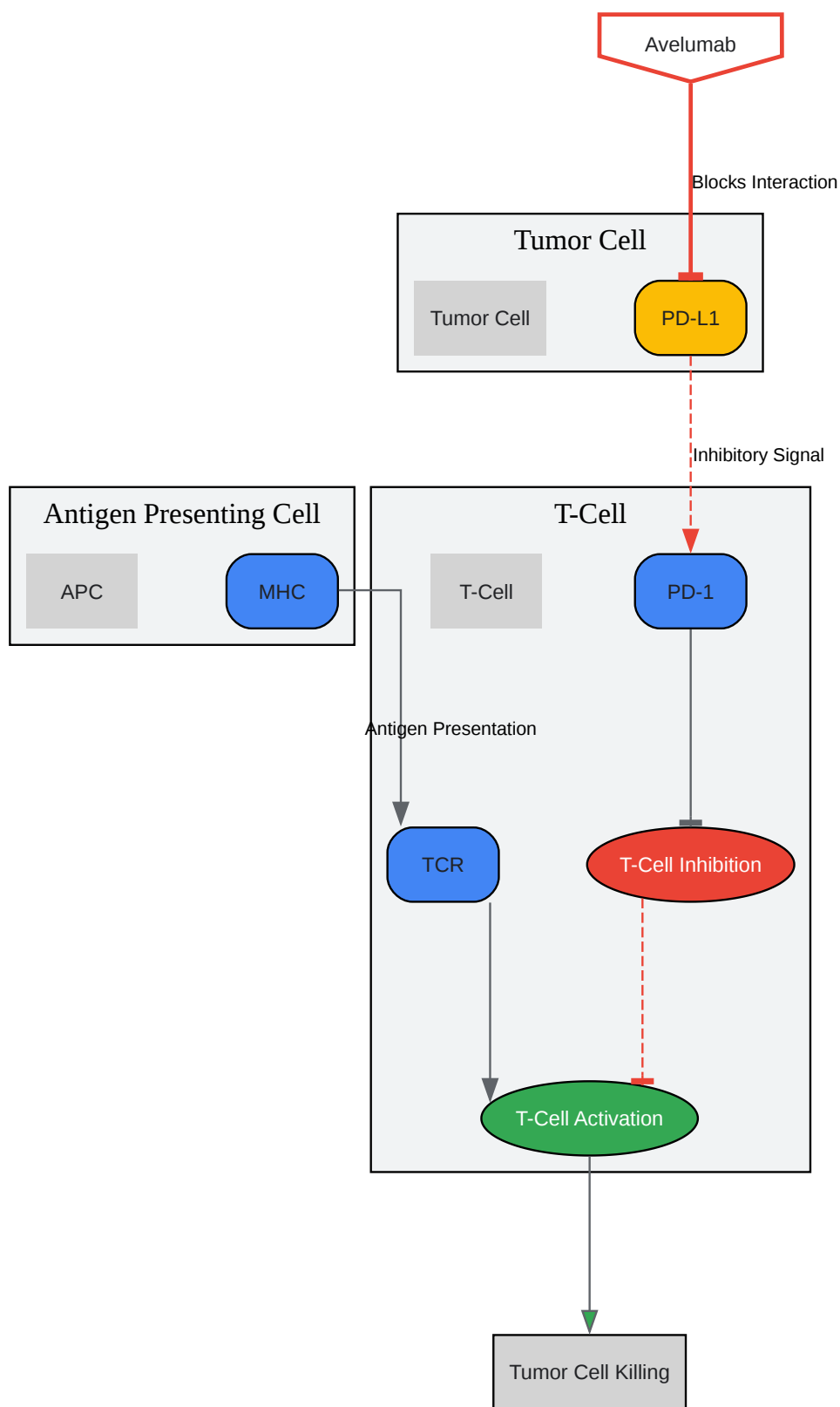
- Primary Endpoints: Progression-free survival and overall survival in patients with PD-L1-positive tumors.[\[5\]](#)[\[6\]](#)

JAVELIN Merkel 200

- Study Design: A Phase 2, single-arm, open-label, multicenter, international trial.[\[8\]](#)[\[19\]](#)[\[20\]](#)
- Patient Population:
 - Part A: Patients with metastatic Merkel cell carcinoma whose disease had progressed after one or more prior lines of chemotherapy.[\[8\]](#)
 - Part B: Patients with treatment-naïve metastatic Merkel cell carcinoma.[\[10\]](#)
- Treatment Regimen: Avelumab was administered at a dose of 10 mg/kg as an intravenous infusion every 2 weeks until confirmed disease progression, unacceptable toxicity, or withdrawal.[\[8\]](#)[\[10\]](#)[\[19\]](#)
- Primary Endpoint:
 - Part A: Confirmed objective response rate.[\[20\]](#)
 - Part B: Durable response (objective response lasting ≥ 6 months).[\[10\]](#)

Visualizations

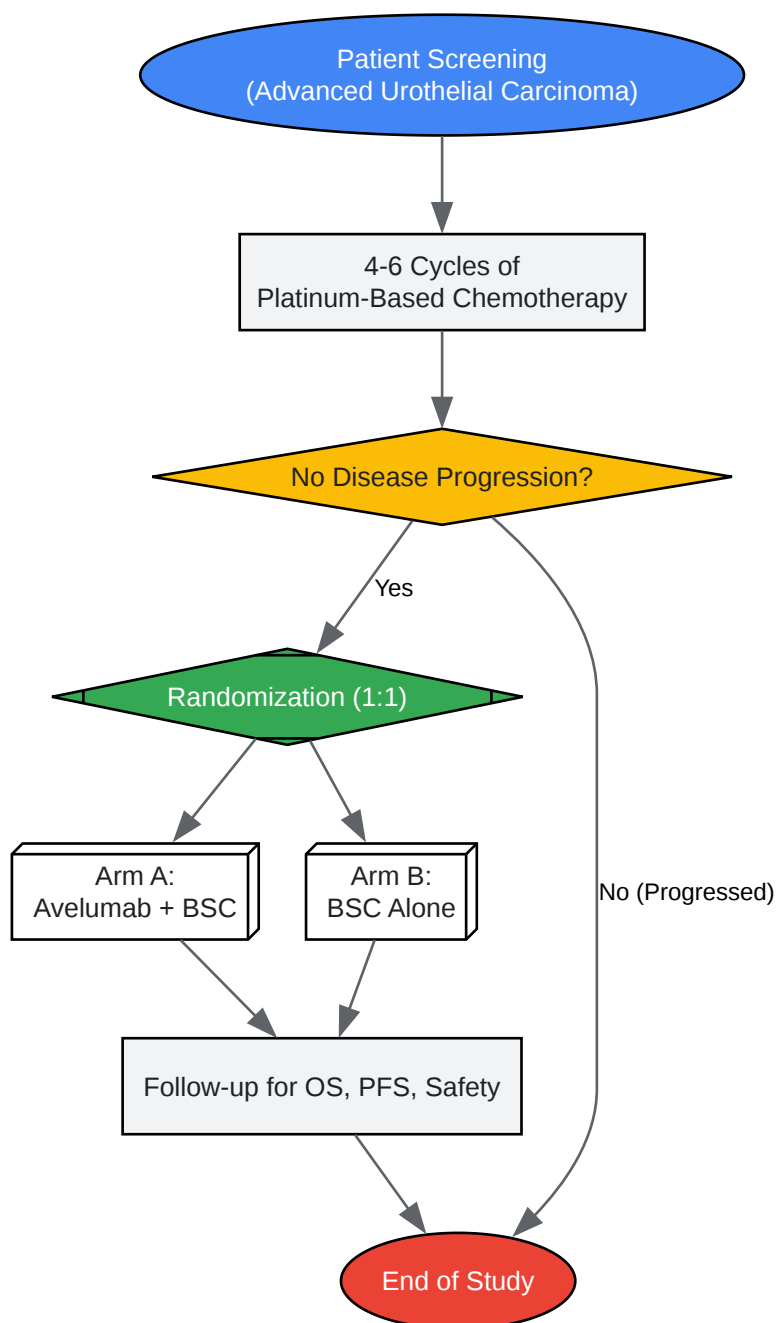
Signaling Pathway



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Caption: Avelumab blocks the interaction between PD-L1 on tumor cells and PD-1 on T-cells, preventing T-cell inhibition.

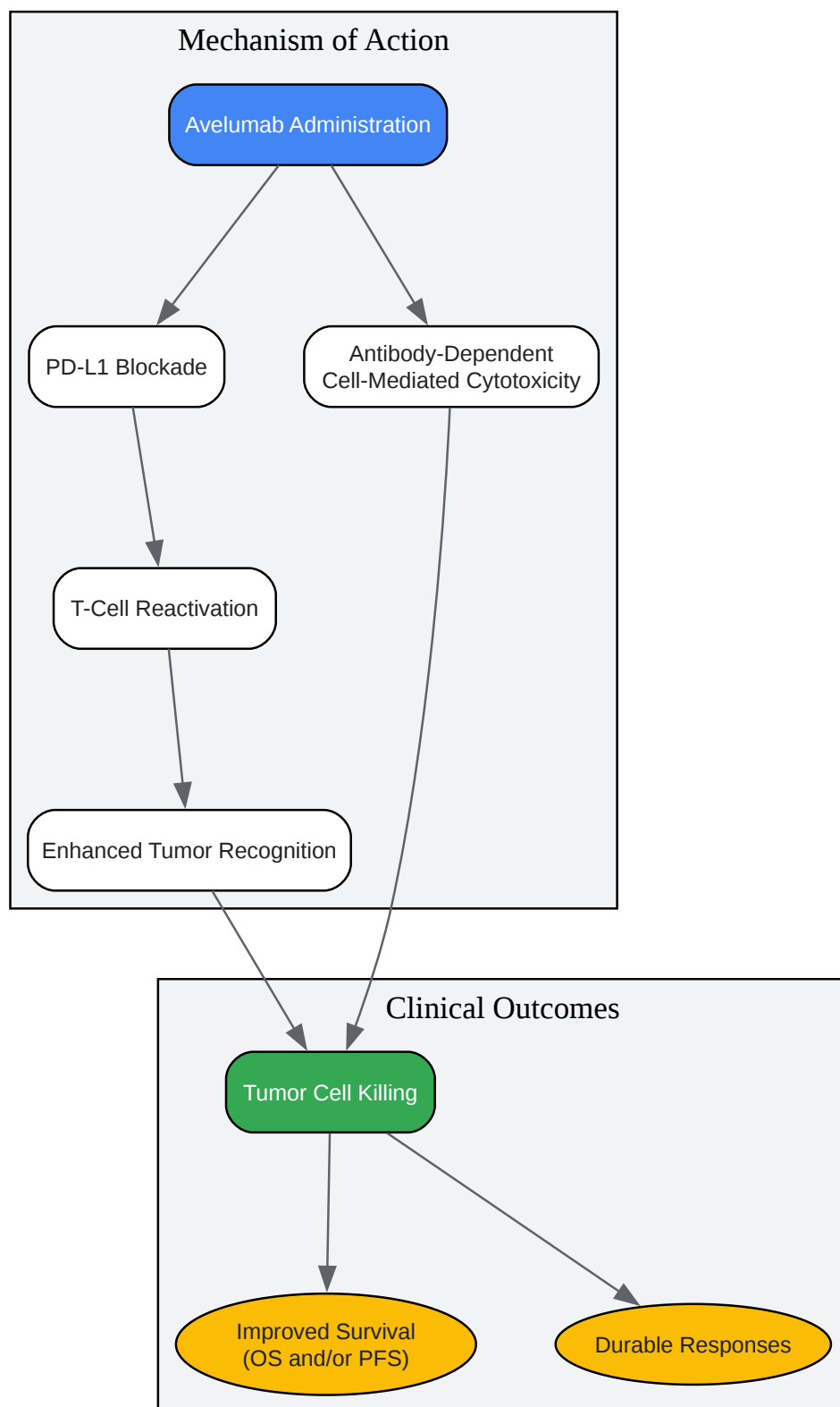
Experimental Workflow



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Caption: Workflow of the JAVELIN Bladder 100 clinical trial.

Logical Relationships



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Caption: Logical flow from avelumab's mechanism of action to clinical outcomes.

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- To cite this document: BenchChem. [Avelumab: An In-depth Analysis of Long-Term Survival Outcomes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606901#avelumab-long-term-survival-rates>]

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